

cholesteryl n-nonyl carbonate synthesis pathway from cholesterol

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Compound of Interest

Compound Name: *cholesterol n-nonyl carbonate*

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An In-depth Technical Guide to the Synthesis of Cholesteryl n-Nonyl Carbonate from Cholesterol

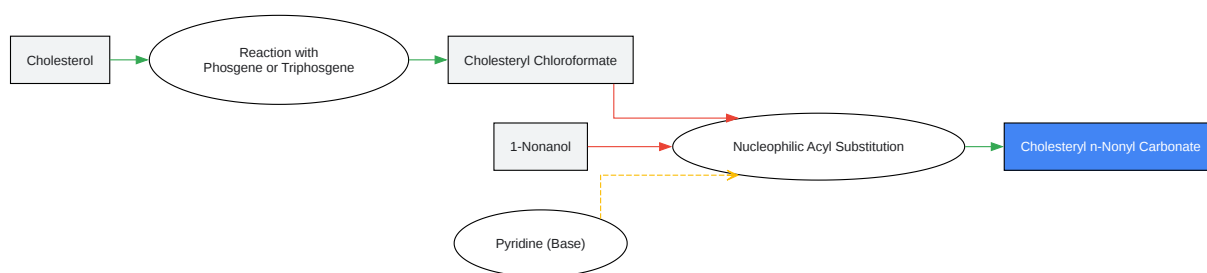
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthetic pathway for producing cholesteryl n-nonyl carbonate, a liquid crystal material, starting from cholesterol. The document outlines the necessary chemical transformations, experimental protocols, and relevant quantitative data to assist researchers in the successful synthesis and purification of this compound.

Synthetic Pathway Overview

The synthesis of cholesteryl n-nonyl carbonate from cholesterol is typically achieved in a two-step process. The first step involves the conversion of cholesterol to a more reactive intermediate, cholesteryl chloroformate. This intermediate is then reacted with 1-nonanol (n-nonyl alcohol) in the presence of a base to yield the final product, cholesteryl n-nonyl carbonate. This pathway is favored due to the high reactivity of the chloroformate group, which allows for an efficient and high-yield reaction with the alcohol.

Logical Relationship of the Synthesis Pathway



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Caption: Two-step synthesis of cholesteryl n-nonyl carbonate from cholesterol.

Quantitative Data

The following table summarizes the key quantitative data related to the reactants and the final product. While specific yield for cholesteryl n-nonyl carbonate was not found in the provided search results, a yield for a similar long-chain cholesteryl carbonate is included to provide an estimate.

Compound	Molecular Formula	Molecular Weight (g/mol)	Physical State	Melting Point (°C)	Boiling Point (°C)	Yield (%)
Cholesterol	C ₂₇ H ₄₆ O	386.65	White solid	148-150	360	-
Cholesteryl Chloroformate	C ₂₈ H ₄₅ ClO ₂	449.11[1]	White solid	111-114	-	High
1-Nonanol	C ₉ H ₂₀ O	144.25	Colorless liquid	-5	215	-
Cholesteryl n-Nonyl Carbonate	C ₃₇ H ₆₄ O ₃	556.90[2]	Waxy solid	-	-	70-80 (Estimated)
Cholesteryl Tridecyl Carbonate	C ₄₁ H ₇₂ O ₃	613.01	Colorless needles	61.9	71.35 (Clearing Point)	72

Note: Data for Cholesteryl Tridecyl Carbonate is provided as a reference for expected yield and physical properties.

Experimental Protocols

This section provides a detailed methodology for the synthesis of cholesteryl n-nonyl carbonate from cholesterol.

Step 1: Synthesis of Cholesteryl Chloroformate from Cholesterol

Cholesteryl chloroformate is a key intermediate that can be synthesized from cholesterol.[3] This reagent is also commercially available. The synthesis involves the reaction of cholesterol with a phosgene equivalent, such as triphosgene, in an inert solvent with a base.

Materials:

- Cholesterol

- Triphosgene (or phosgene solution)
- Pyridine
- Anhydrous Toluene (or other inert solvent)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a drying tube, dissolve cholesterol in anhydrous toluene.
- Cool the solution in an ice bath.
- Slowly add a solution of triphosgene in anhydrous toluene from the dropping funnel.
- Add pyridine dropwise to the reaction mixture to act as a catalyst and acid scavenger.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove pyridinium hydrochloride.
- The solvent is removed under reduced pressure to yield crude cholesteryl chloroformate, which can be purified by recrystallization.

Step 2: Synthesis of Cholesteryl n-Nonyl Carbonate from Cholesteryl Chloroformate

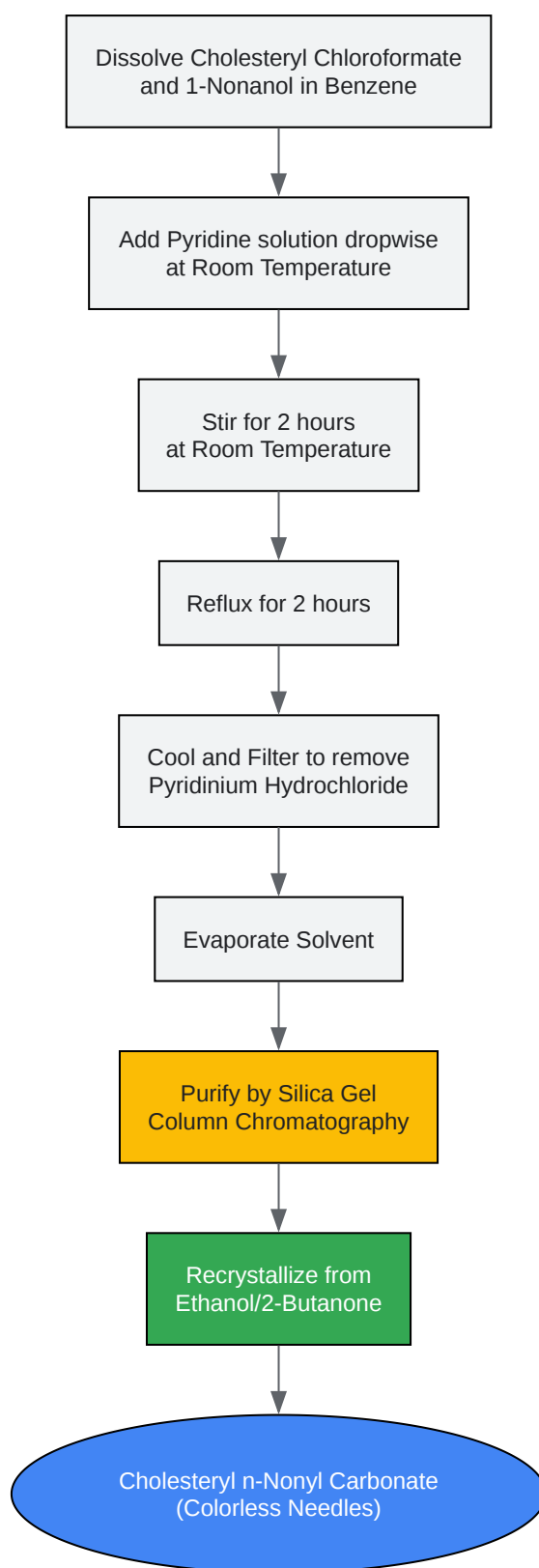
This procedure is adapted from the synthesis of other cholesteryl n-alkyl carbonates.

Materials:

- Cholesteryl Chloroformate
- 1-Nonanol

- Pyridine
- Absolute Benzene (or other suitable inert solvent like Toluene or Dichloromethane)
- Silica Gel for column chromatography
- Eluent: Benzene/Hexane mixture (e.g., 30/70 v/v)
- Recrystallization solvent: Ethanol/2-butanone

Experimental Workflow:



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Caption: Workflow for the synthesis and purification of cholesteryl n-nonyl carbonate.

Procedure:

- In a round-bottom flask, dissolve cholesteryl chloroformate and a stoichiometric equivalent of 1-nonanol in absolute benzene.
- To this solution, add a solution of pyridine (0.01 mol) in absolute benzene (50 ml) dropwise over 30 minutes at room temperature with continuous stirring.
- Continue stirring the reaction mixture for 2 hours at room temperature.
- Following the room temperature stirring, heat the mixture to reflux and maintain for an additional 2 hours.
- After the reflux period, cool the reaction mixture to room temperature.
- Filter the cooled mixture to remove the precipitated pyridinium hydrochloride.
- Distill off the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the residue by column chromatography on silica gel. Elute with a benzene/hexane (30/70) mixture.
- Combine the fractions containing the desired product, as identified by TLC analysis.
- Evaporate the solvent from the combined fractions.
- Recrystallize the resulting solid from an ethanol/2-butanone mixture to yield pure cholesteryl n-nonyl carbonate as colorless needles.

Safety Precautions

- Work in a well-ventilated fume hood, especially when handling phosgene/triphosgene, pyridine, and organic solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Phosgene and its equivalents are highly toxic and require special handling procedures.

- Pyridine is flammable and has a strong, unpleasant odor.
- Benzene is a known carcinogen; consider using a less toxic alternative like toluene if the reaction conditions permit.
- Exercise caution when heating flammable organic solvents.

This guide provides a comprehensive framework for the synthesis of cholesteryl n-nonyl carbonate. Researchers should adapt the procedures and purification techniques based on their laboratory conditions and the desired purity of the final product.

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References

- 1. Cholesterol chloroformate | 7144-08-3 | FC14186 [biosynth.com]
- 2. bocsci.com [bocsci.com]
- 3. peg.bocsci.com [peg.bocsci.com]
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